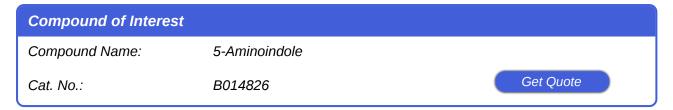


5-Aminoindole (CAS 5192-03-0): A Technical Guide for Researchers

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An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminoindole (CAS number: 5192-03-0) is a heterocyclic aromatic amine that has garnered significant interest in the scientific community, particularly in the fields of medicinal chemistry and drug discovery. Its indole core is a privileged scaffold found in numerous biologically active compounds. This technical guide provides a comprehensive overview of **5-Aminoindole**, including its physicochemical properties, synthesis, analytical methods, and its pivotal role as a versatile building block in the development of therapeutic agents.

Physicochemical and Safety Data

5-Aminoindole is a solid at room temperature, typically appearing as grey or brown crystals or powder.[1] It is sparingly soluble in water but soluble in organic solvents like DMSO and methanol.[2] Due to its chemical nature, it is sensitive to air and should be stored in a cool, dark place under an inert atmosphere.[1][2]

Table 1: Physicochemical Properties of **5-Aminoindole**



Property	Value	Reference
CAS Number	5192-03-0	[1]
Molecular Formula	C ₈ H ₈ N ₂	[1]
Molecular Weight	132.16 g/mol	[3][4]
Appearance	Grey or Brown Crystalline Powder/Solid	[1][2]
Melting Point	131-133 °C (decomposes)	[2][3]
Boiling Point	190 °C at 6 mmHg	[2]
Water Solubility	Insoluble	[1]
рКа	17.39 ± 0.30 (Predicted)	[2]
InChI Key	ZCBIFHNDZBSCEP- UHFFFAOYSA-N	[3]
Canonical SMILES	C1=CC2=C(C=CN2)C=C1N	[1]

Table 2: Safety and Hazard Information for **5-Aminoindole**

Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	P264, P270, P301+P312, P330, P501
H311: Toxic in contact with skin	Acute Toxicity, Dermal (Category 3)	P280, P302+P352, P312, P322, P361, P363, P405, P501
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	P264, P280, P305+P351+P338, P337+P313
H400: Very toxic to aquatic life	Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	P273, P391, P501



Experimental Protocols Synthesis of 5-Aminoindole

The most common synthetic route to **5-Aminoindole** is the reduction of 5-nitroindole. Several methods have been reported, with variations in catalysts, reaction conditions, and yields.

Method 1: Catalytic Hydrogenation

This method involves the reduction of 5-nitroindole using hydrogen gas in the presence of a catalyst.

- Materials: 5-nitroindole, 95% Ethanol, Supported Catalyst (e.g., Palladium on Carbon), Hydrogen Gas.
- Procedure:
 - In a high-pressure reaction vessel, add 100g of 5-nitroindole.
 - Add 4 times the volume of 95% ethanol and 10-15% by weight of the supported catalyst.
 - Seal the vessel and replace the internal atmosphere with hydrogen gas.
 - Heat the mixture to 60°C with stirring.
 - Introduce hydrogen gas, maintaining a pressure of 1.0-3.0 MPa (optimally around 1.5 MPa).
 - Maintain the reaction at 70-95°C for 1-2 hours.
 - Monitor the reaction for the conversion of 5-nitroindole (typically 96-99%).
 - After completion, cool the reaction mixture and carefully filter to separate the catalyst. The catalyst can be reused.
 - The filtrate containing 5-Aminoindole can be further purified by crystallization or chromatography.

Method 2: Reduction with Ammonium Formate



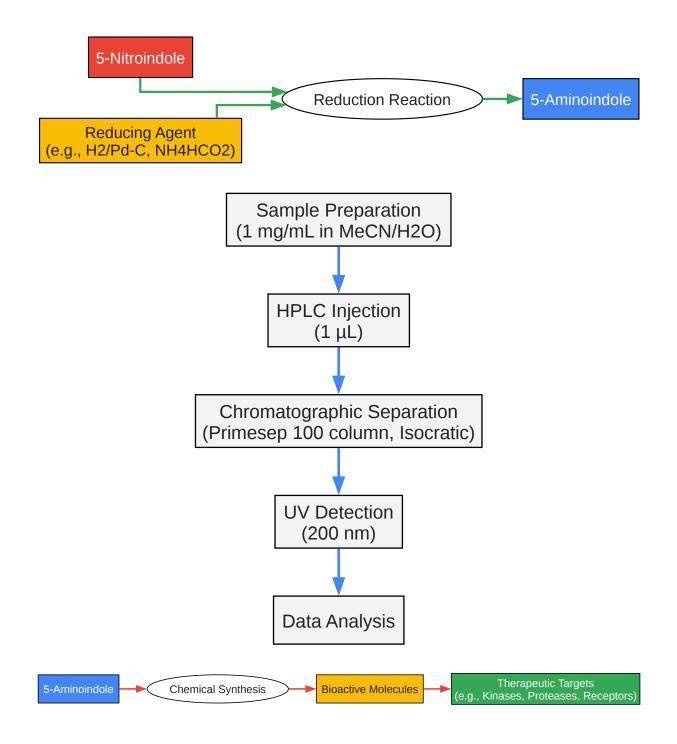
This protocol offers an alternative to high-pressure hydrogenation.

 Materials: 5-nitroindole, Water, Cetyltrimethylammonium bromide, Ammonium formate, O-MoS₂ catalyst, Nitrogen gas.

Procedure:

- To a reaction vessel with magnetic stirring, add 20 mL of water, 0.15 g of cetyltrimethylammonium bromide, 5 mmol of 5-nitroindole, 20 mmol of ammonium formate, and 0.2 g of O-MoS₂ catalyst under a nitrogen atmosphere.
- Seal the vessel and heat the reaction mixture to 130°C for 6 hours.
- After the reaction is complete, centrifuge the mixture to separate the solid catalyst.
- The supernatant can be analyzed by GC-MS and GC to determine the conversion and selectivity.





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